

An In-depth Technical Guide to 1-Iodonaphthalene: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Iodonaphthalene

Cat. No.: B165133

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Iodonaphthalene is a halogenated aromatic hydrocarbon with the chemical formula $C_{10}H_7I$. It is a derivative of naphthalene where one hydrogen atom at the alpha (1) position is substituted by an iodine atom. This substitution imparts unique reactivity to the naphthalene ring system, making **1-iodonaphthalene** a valuable intermediate and building block in organic synthesis, particularly in the development of pharmaceuticals and advanced materials. Its utility in carbon-carbon bond-forming reactions, such as the Suzuki, Sonogashira, and Heck couplings, has been extensively demonstrated. This technical guide provides a comprehensive overview of the core chemical properties, structure, synthesis, and reactivity of **1-iodonaphthalene**, tailored for professionals in research and drug development.

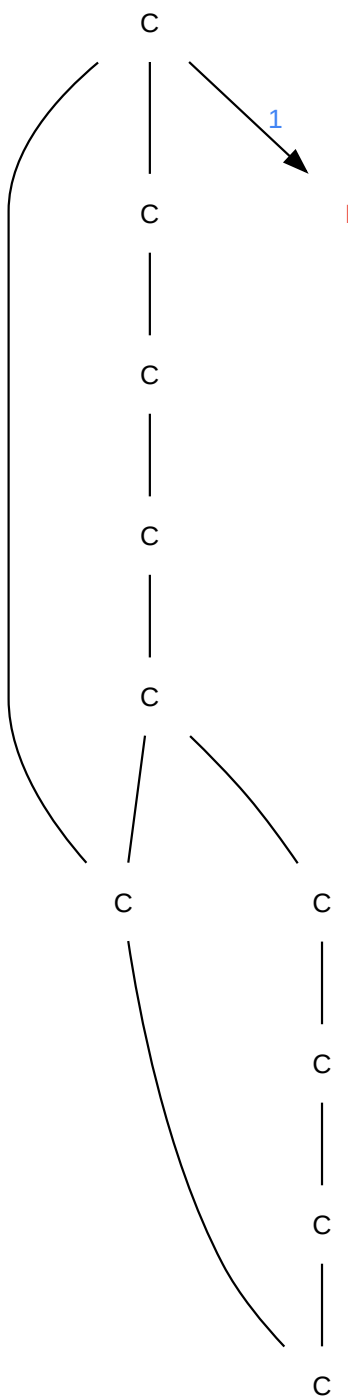
Chemical Structure and Properties

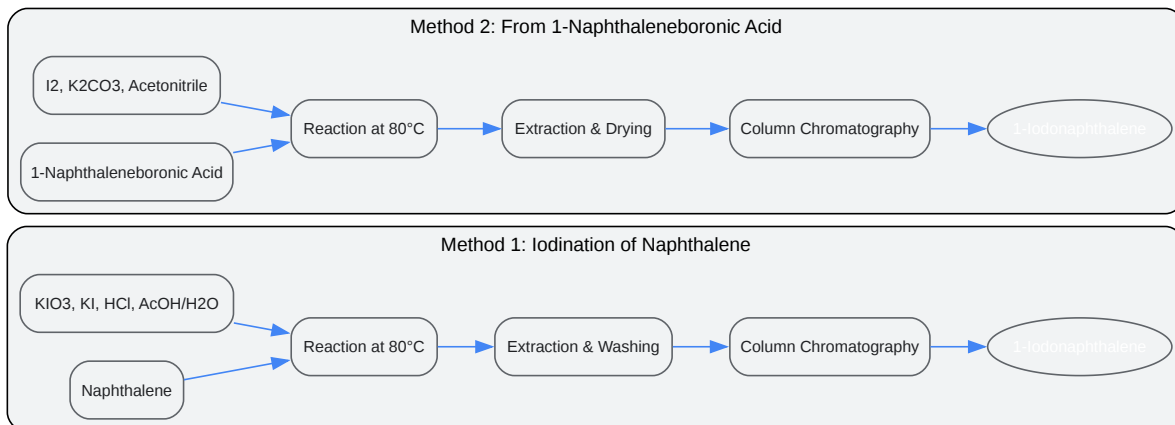
1-Iodonaphthalene is a solid at room temperature, appearing as a pale yellow to off-white crystalline substance.^[1] It possesses a characteristic aromatic odor. The presence of the iodine atom significantly influences its physical and chemical properties compared to unsubstituted naphthalene.

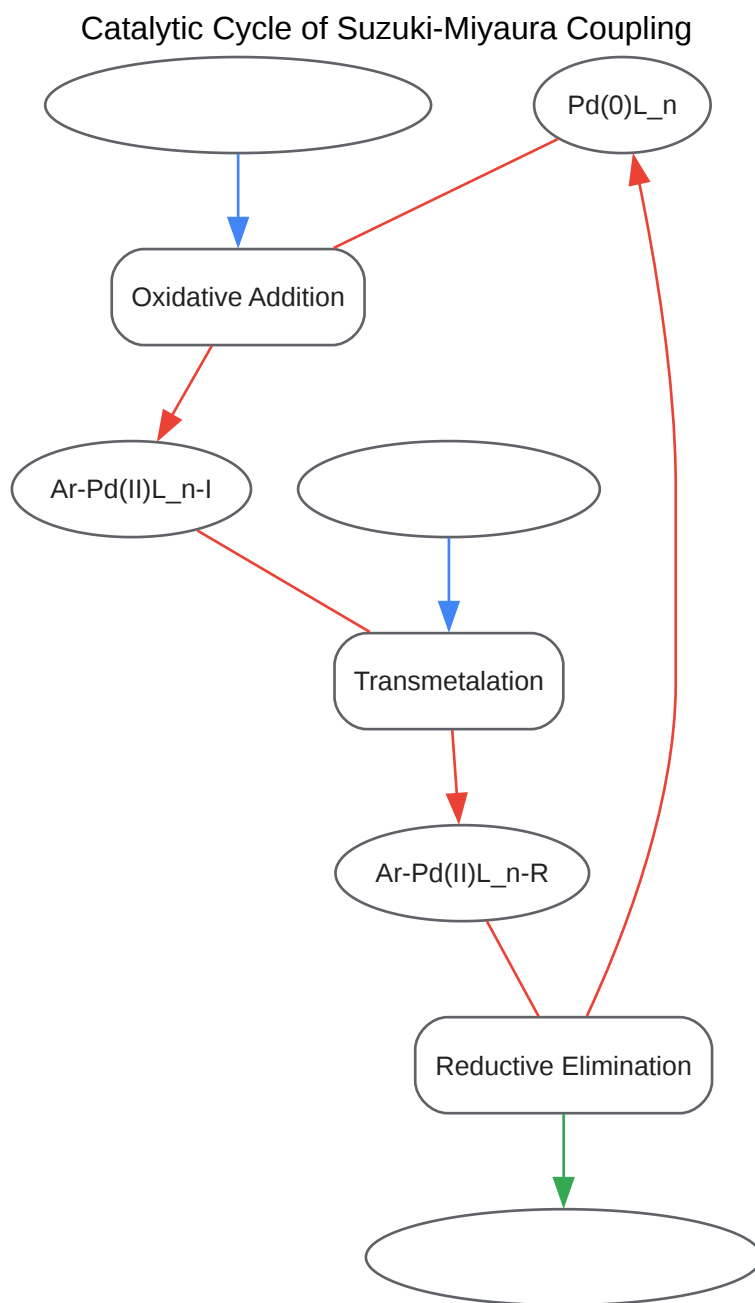
Chemical Structure

The structure of **1-iodonaphthalene** consists of a naphthalene bicyclic aromatic system with an iodine atom attached to the C1 position.

Chemical Structure of 1-Iodonaphthalene







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References

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